

Safety and Handling of 1,2-Bis(o-aminophenoxy)ethane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Bis(o-aminophenoxy)ethane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1,2-Bis(o-aminophenoxy)ethane** (CAS Number: 52411-34-4), a versatile aromatic diamine compound. Due to its utility as a precursor in the synthesis of advanced materials and coordination chemistry, a thorough understanding of its safety profile and handling procedures is critical for all laboratory personnel.^[1]

Chemical and Physical Properties

1,2-Bis(o-aminophenoxy)ethane, also known as 2,2'-[Ethane-1,2-diylbis(oxy)]dianiline, is a crystalline solid with the molecular formula $C_{14}H_{16}N_2O_2$ and a molecular weight of 244.29 g/mol.^{[1][2][3]} It is characterized by a flexible ethylene glycol diether core flanked by two ortho-aminophenol units.^[1] This structure makes it a valuable building block, particularly in the synthesis of multidentate ligands and polymers.^[1]

Hazard Identification and Classification

1,2-Bis(o-aminophenoxy)ethane is classified as hazardous. The following table summarizes its GHS classifications as found in safety data sheets.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4] [5]
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage.[5] / H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	1 / 2A	H318: Causes serious eye damage.[5] / H319: Causes serious eye irritation.
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[5]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.

Signal Word: Danger[5] or Warning depending on the supplier's classification.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific workplace conditions should be conducted to determine the appropriate PPE. The following are general recommendations:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or a face shield, tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly.[4] A complete suit protecting against chemicals is recommended. [4]
Respiratory Protection	In case of insufficient ventilation or dust formation, wear a suitable respirator approved by MSHA/NIOSH.
Body Protection	A lab coat should be worn.[6]

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6][7]
- Avoid contact with skin, eyes, and clothing.[4][8]
- Avoid the formation of dust and aerosols.[4][7]
- Wash hands thoroughly after handling.[4][8]
- Do not eat, drink, or smoke in the handling area.[8]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
- Store at 2-8°C under an inert atmosphere.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures

Situation	Procedure
In case of fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4] Firefighters should wear self-contained breathing apparatus.[4]
Accidental release	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation.[4] Sweep up and shovel the material into a suitable, closed container for disposal.[4] Do not let the product enter drains.[4]
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention.[8]
First Aid: Skin Contact	Remove contaminated clothing. Wash off immediately with soap and plenty of water.[8] If skin irritation or a rash occurs, get medical advice.
First Aid: Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.
First Aid: Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[8] Rinse mouth with water.[8] Call a physician or poison control center immediately.[8]

Disposal Considerations

Dispose of surplus and non-recyclable solutions through a licensed disposal company.[4] Contaminated packaging should be disposed of as unused product.[4] Adhere to all federal, state, and local regulations.

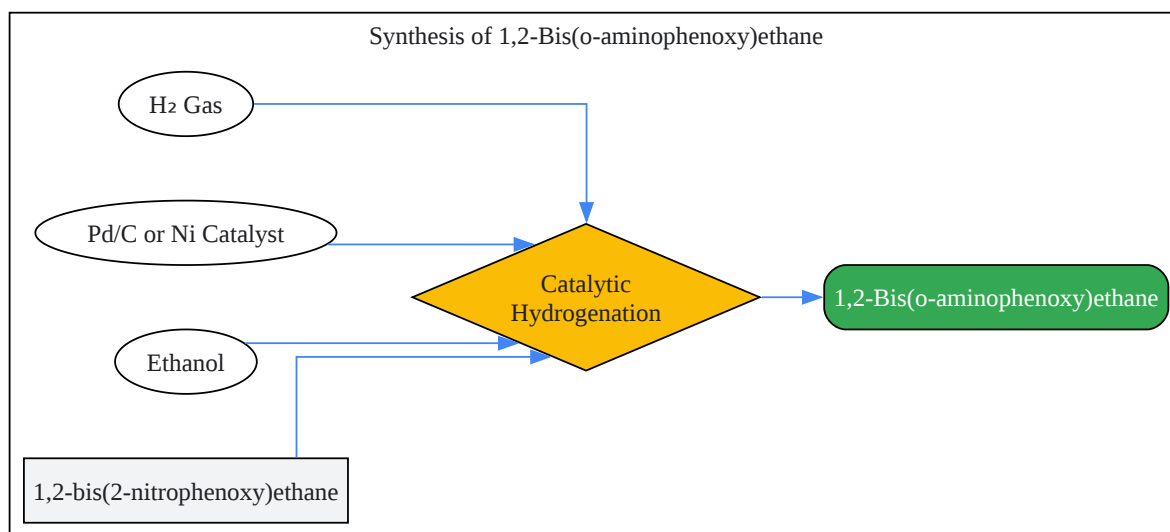
Experimental Protocols

Synthesis of 1,2-Bis(o-aminophenoxy)ethane

A common method for the synthesis of **1,2-Bis(o-aminophenoxy)ethane** involves a two-step process: the formation of a dinitro precursor followed by its reduction.[1]

Step 1: Synthesis of 1,2-bis(2-nitrophenoxy)ethane This step is not detailed in the provided search results but typically involves the reaction of 1,2-dibromoethane with 2-nitrophenol in the presence of a base.

Step 2: Reduction of 1,2-bis(2-nitrophenoxy)ethane The dinitro compound is reduced to the diamine via catalytic hydrogenation.[1] A typical procedure involves dissolving 1,2-bis(2-nitrophenoxy)ethane in a solvent like ethanol and reacting it with hydrogen gas in the presence of a metal catalyst, such as nickel or palladium on carbon (Pd/C).[1][9] The reaction mixture is often heated to reflux for several hours.[9] After the reaction is complete, the catalyst is filtered off, and the product is purified by recrystallization from a suitable solvent like ethanol.[1][9]



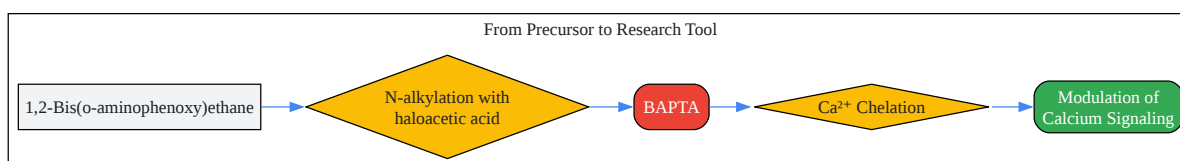
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Synthesis of **1,2-Bis(o-aminophenoxy)ethane**.

Role in Calcium Signaling Research

While **1,2-Bis(o-aminophenoxy)ethane** is not directly involved in biological signaling, it is a crucial precursor for the synthesis of 1,2-bis(2-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid (BAPTA).^[10] BAPTA is a well-known and widely used selective calcium chelator.^[11] In research, BAPTA is used as an intracellular buffer to investigate the roles of calcium (Ca^{2+}) in various signaling pathways.^{[11][12]}

The synthesis of BAPTA involves the N-alkylation of the amino groups of **1,2-Bis(o-aminophenoxy)ethane** with a haloacetic acid, typically bromoacetic acid or iodoacetic acid, under basic conditions. This attaches the four carboxymethyl groups that are essential for calcium chelation.



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Role of **1,2-Bis(o-aminophenoxy)ethane** as a precursor to BAPTA.

By chelating intracellular calcium, BAPTA can be used to prevent Ca^{2+} -induced cell damage or to dissect the specific roles of calcium influx and release from intracellular stores in cellular processes.^[11] Therefore, while working with **1,2-Bis(o-aminophenoxy)ethane**, it is pertinent for researchers in drug development and cell biology to be aware of its significant application in the synthesis of this vital research tool.

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